

Application Notes and Protocols for Silver Extraction Using Ammonium Thiosulfate

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Compound of Interest

Compound Name: Ammonium thiosulfate

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This document provides detailed application notes and protocols for the experimental setup of silver extraction using **ammonium thiosulfate** as a lixiviant. This method presents a less toxic alternative to traditional cyanidation for recovering silver from various ores and concentrates.

Introduction

Ammonium thiosulfate leaching has emerged as a promising hydrometallurgical process for the extraction of precious metals like silver. The process relies on the ability of thiosulfate ions ($S_2O_3^{2-}$) to form stable, soluble complexes with silver, facilitating its dissolution from the solid matrix. The presence of ammonia and a catalyst, typically copper(II) ions, is often crucial for enhancing the leaching kinetics and overall efficiency. These application notes provide a comprehensive guide to the experimental setup, including optimal leaching parameters, detailed protocols, and methods for silver recovery.

Experimental Parameters and Optimization

The efficiency of silver extraction using **ammonium thiosulfate** is influenced by several key parameters. Optimal conditions can vary depending on the specific characteristics of the ore.

Table 1: Key Parameters for Silver Leaching with **Ammonium Thiosulfate**

Parameter	Range	Optimum/Typical Values	Notes
Ammonium Thiosulfate ((NH ₄) ₂ S ₂ O ₃) Concentration	0.05 - 1.0 M	0.15 - 0.5 M	Higher concentrations do not always lead to better recovery and can be uneconomical. [1] [2] [3] [4]
Copper Sulfate (CuSO ₄) Concentration	0.05 - 0.25 M	0.05 - 0.076 M	Acts as a catalyst. [1] Excessive copper can lead to unwanted side reactions.
Ammonia (NH ₃) Concentration	0.3 - 1.0 M	0.3 - 0.8 M	Helps to stabilize copper ions in the solution. However, its presence can negatively impact silver leaching in some cases.
pH	7.0 - 10.0	9.0 - 9.5	Maintaining an alkaline pH is crucial for the stability of the thiosulfate complex and to ensure ammonia is present as NH ₃ .
Temperature	25 - 60 °C	60 °C	Higher temperatures generally increase the leaching rate.
Solid-to-Liquid (S/L) Ratio	0.2 - 0.5	0.2	A lower S/L ratio generally leads to higher extraction efficiency.
Leaching Time	1 - 24 hours	2 - 6 hours	The optimal time depends on the ore

mineralogy and other
leaching conditions.

Experimental Protocols

Materials and Reagents

- Silver-containing ore or concentrate (crushed and ground to a desired particle size)
- **Ammonium thiosulfate** $((\text{NH}_4)_2\text{S}_2\text{O}_3)$
- Copper (II) sulfate pentahydrate $(\text{CuSO}_4 \cdot 5\text{H}_2\text{O})$
- Ammonium hydroxide (NH_4OH) solution (for pH adjustment and as a source of ammonia)
- Sodium hydroxide (NaOH) or Sulfuric Acid (H_2SO_4) for pH adjustment
- Deionized water
- Glass reactor or beaker
- Heating mantle or water bath with temperature control
- Mechanical stirrer
- pH meter
- Filtration apparatus (e.g., vacuum filtration)
- Analytical equipment for silver determination (e.g., Atomic Absorption Spectrometry - AAS or Inductively Coupled Plasma - Optical Emission Spectrometry - ICP-OES)

Preparation of Leaching Solution

- Calculate the required mass of **ammonium thiosulfate** and copper sulfate based on the desired concentrations and the total volume of the leaching solution.
- In a volumetric flask, dissolve the calculated amount of **ammonium thiosulfate** in deionized water.

- In a separate beaker, dissolve the calculated amount of copper sulfate in a small amount of deionized water.
- Slowly add the copper sulfate solution to the **ammonium thiosulfate** solution while stirring.
- Add ammonium hydroxide to the solution to achieve the desired ammonia concentration and adjust the pH to the optimal range (typically 9.0-9.5).
- Add deionized water to reach the final volume.

Example Preparation for a 1 L Leaching Solution (0.5 M $(\text{NH}_4)_2\text{S}_2\text{O}_3$, 0.05 M CuSO_4 , 0.3 M NH_3):

- Dissolve 74.1 g of $(\text{NH}_4)_2\text{S}_2\text{O}_3$ in approximately 800 mL of deionized water.
- Dissolve 12.5 g of $\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$ in 50 mL of deionized water.
- Add the CuSO_4 solution to the $(\text{NH}_4)_2\text{S}_2\text{O}_3$ solution.
- Add approximately 20 mL of concentrated NH_4OH (e.g., 28-30% assay) to the solution.
- Adjust the pH to 9.5 using small additions of NH_4OH or a suitable acid/base.
- Bring the final volume to 1 L with deionized water.

Leaching Procedure

- Place a known mass of the prepared ore into the glass reactor.
- Add the prepared leaching solution to the reactor to achieve the desired solid-to-liquid ratio.
- Begin stirring the slurry at a constant rate (e.g., 300 rpm) to ensure the solids remain suspended.
- Heat the reactor to the desired temperature and maintain it throughout the experiment.
- Monitor and record the pH of the slurry at regular intervals, adjusting as necessary with ammonium hydroxide or a suitable acid/base.

- Withdraw small samples of the solution at predetermined time intervals (e.g., 1, 2, 4, 6, and 24 hours).
- Filter the samples immediately to separate the solids from the pregnant leach solution.
- Analyze the silver concentration in the pregnant leach solution using a suitable analytical technique (AAS or ICP-OES).

Silver Recovery from Pregnant Leach Solution

After the leaching process, silver needs to be recovered from the pregnant solution. Common methods include adsorption on activated carbon or ion exchange resins.

Adsorption on Activated Carbon

- Transfer the pregnant leach solution to a separate vessel.
- Add a predetermined amount of activated carbon to the solution.
- Agitate the mixture for a specific period (e.g., 1-2 hours) to allow for the adsorption of the silver-thiosulfate complex onto the carbon.
- Separate the loaded activated carbon from the barren solution by filtration.
- The silver can then be recovered from the activated carbon by elution followed by electrowinning or precipitation.

Ion Exchange

- Pass the pregnant leach solution through a column packed with a suitable anion exchange resin.
- The silver-thiosulfate complex will be adsorbed onto the resin.
- After the resin is loaded, it can be eluted with a suitable eluant (e.g., a concentrated solution of sodium chloride or sodium nitrate) to recover a concentrated silver solution.
- Silver can then be recovered from the eluate by electrowinning or other methods.

Data Presentation

Table 2: Effect of **Ammonium Thiosulfate** Concentration on Silver Extraction

(NH ₄) ₂ S ₂ O ₃ Conc. (M)	Ag Extraction (%)	Leaching Time (h)	Temperature (°C)
0.05	~70	4	60
0.1	~85	4	60
0.2	~95	4	60
0.5	>99	4	60

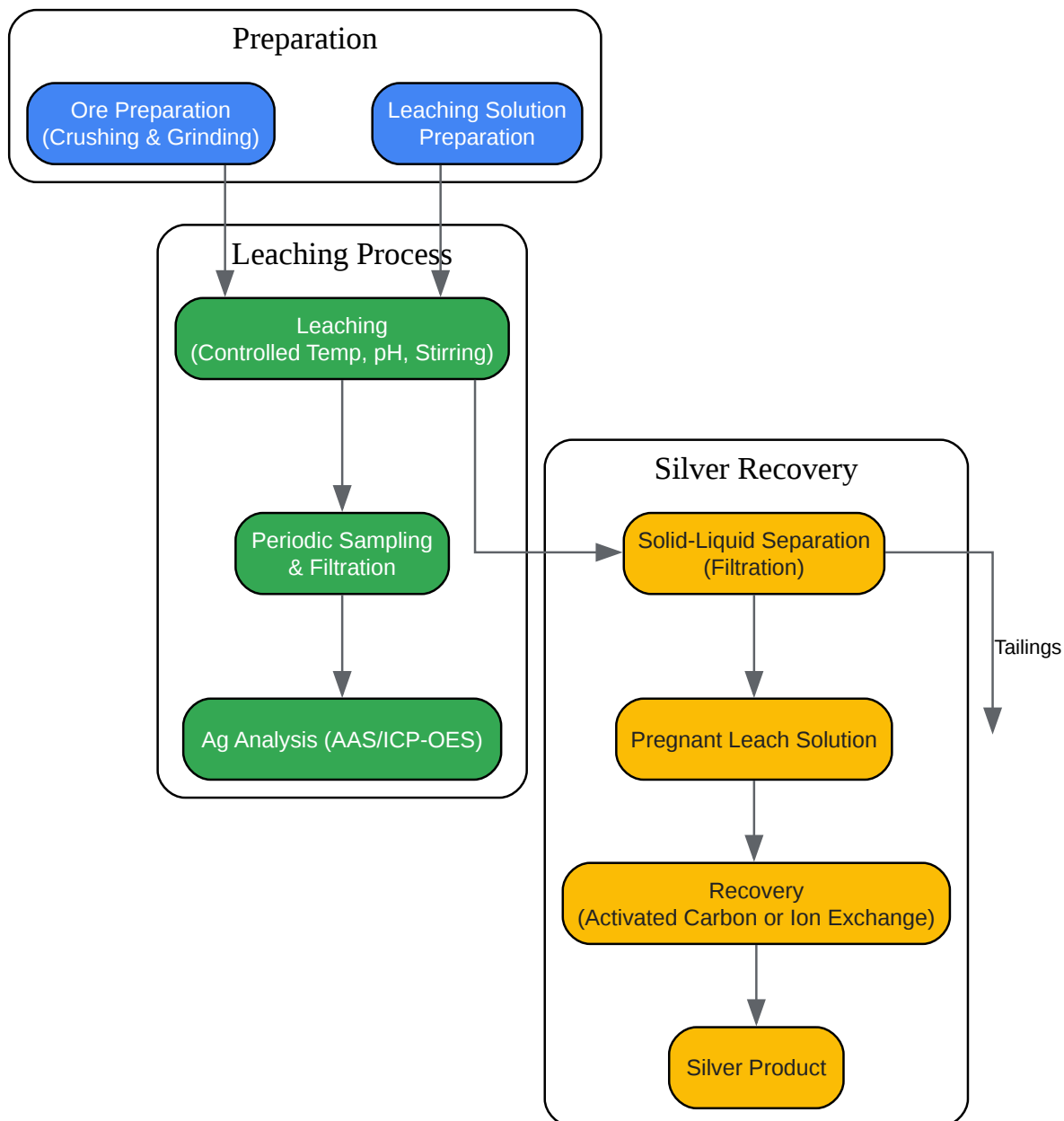
Data synthesized from studies on sulfide ores.

Table 3: Effect of Temperature on Silver Extraction

Temperature (°C)	Ag Extraction (%)	Leaching Time (h)	(NH ₄) ₂ S ₂ O ₃ Conc. (M)
40	~80	4	0.5
50	~90	4	0.5
60	>99	4	0.5

Data synthesized from studies on sulfide ores.

Visualization of Experimental Workflow



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Caption: Experimental workflow for silver extraction using **ammonium thiosulfate**.

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